

An In-depth Technical Guide to (S)-N-methyl-1-phenylbutan-2-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (S)-N-Methyl-1-phenylpropan-1-amine

Cat. No.: B13471017

[Get Quote](#)

Abstract

(S)-N-methyl-1-phenylbutan-2-amine, also known as α -Ethyl-N-methylphenethylamine or by its research code PAL-426, is a chiral phenethylamine derivative. Structurally, it is the α -ethyl homologue of methamphetamine. This molecule has garnered interest within the scientific community, particularly in pharmacology and medicinal chemistry, due to its activity as a potent norepinephrine-dopamine releasing agent (NDRA).[1] Its presence as an undeclared ingredient in certain dietary supplements has also necessitated the development of robust analytical methods for its detection.[2][3] This guide provides a comprehensive technical overview of its chemical structure, stereochemistry, enantioselective synthesis, analytical characterization, and pharmacological profile, intended for researchers, chemists, and drug development professionals.

Chemical Identity and Physicochemical Properties

Nomenclature and Chemical Identifiers

The precise identification of a chiral molecule is critical for reproducible scientific research. The compound is systematically named according to IUPAC nomenclature, and various database

identifiers are used to catalog it.

- IUPAC Name: (2S)-N-methyl-1-phenylbutan-2-amine[4]
- Common Synonyms: (S)-N-methyl- α -ethylphenethylamine, (S)-MEPEA, PAL-426[1]
- CAS Number: 84952-60-3 (for the racemate)[1]
- PubChem CID: 68232984 (for the (S)-enantiomer)[4]
- Molecular Formula: C₁₁H₁₇N[1][4]
- SMILES: CCNC[4]
- InChIKey: ONNVUALDGIKEIJ-NSHDSACASA-N[4]

Stereochemistry and Molecular Structure

The biological activity of (S)-N-methyl-1-phenylbutan-2-amine is intrinsically linked to its stereochemistry. The molecule possesses a single stereocenter at the second carbon (C2) of the butane chain (the α -carbon relative to the phenyl group). The "(S)" designation, from the Latin sinister, indicates the specific three-dimensional arrangement of the substituents around this chiral center as defined by the Cahn-Ingold-Prelog priority rules. This specific configuration is crucial for its interaction with biological targets like monoamine transporters.

Physicochemical Data

The following table summarizes key physicochemical properties of the molecule.

Property	Value	Source
Molecular Weight	163.26 g/mol	[1][4]
Monoisotopic Mass	163.1361 Da	[4]
Appearance	Not Reported (likely a colorless oil as the free base)	-
Boiling Point	Not Reported	-
XLogP3	2.6	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	1	[4]

Synthesis and Enantioselective Preparation

The synthesis of enantiomerically pure (S)-N-methyl-1-phenylbutan-2-amine presents a common challenge in organic chemistry: the selective formation of a single stereoisomer. Two primary strategies are prevalent: the resolution of a racemic mixture and direct asymmetric synthesis.

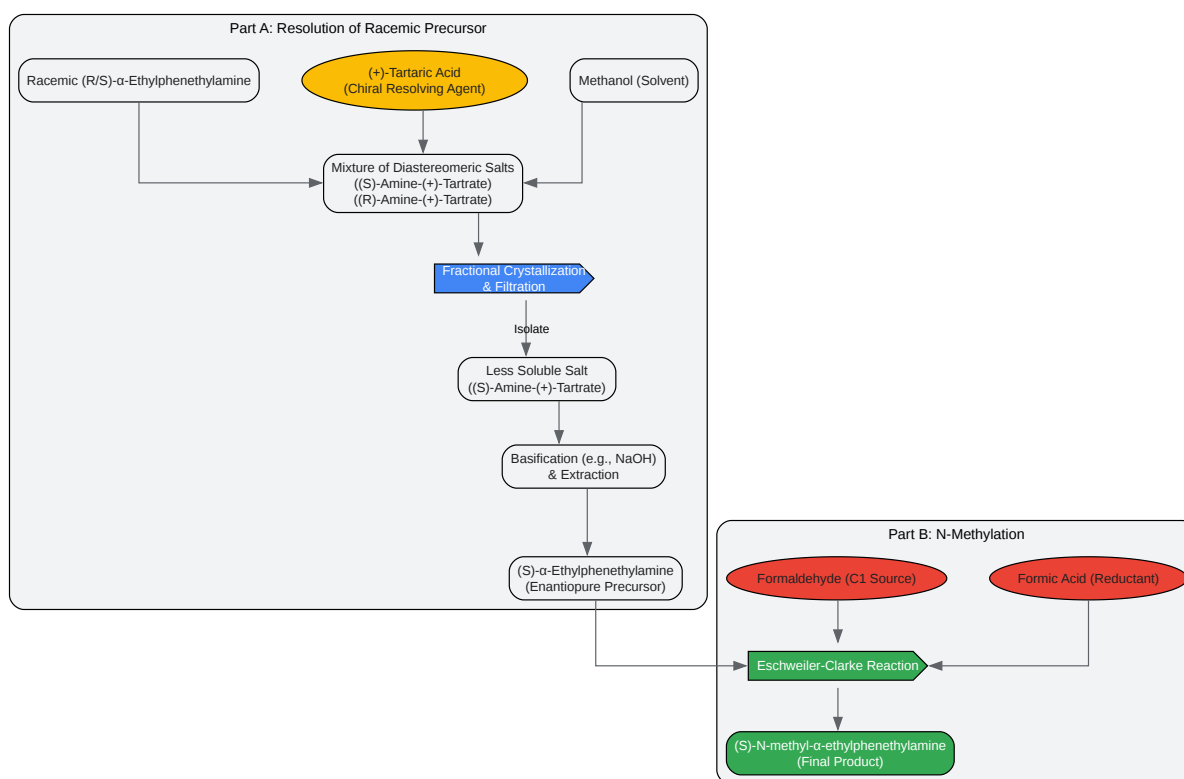
Strategy 1: Classical Resolution and Subsequent N-Methylation

This well-established, robust methodology relies on the physical separation of a racemic precursor followed by a straightforward chemical modification. The causality behind this choice is its reliability and scalability, leveraging the differential solubility of diastereomeric salts—a technique proven effective on industrial scales.[5]

The overall workflow involves two main stages:

- **Resolution:** Racemic α -ethylphenethylamine is resolved using a chiral acid to isolate the (S)-enantiomer.

- N-Methylation: The resulting enantiopure primary amine is methylated to yield the target secondary amine.



[Click to download full resolution via product page](#)

Caption: Workflow for Synthesis via Resolution and N-Methylation.

Part A: Resolution of ($\pm$)- α -Ethylphenethylamine This protocol is a representative example based on classical resolution principles.^[5]

- **Salt Formation:** In a suitable flask, dissolve racemic α -ethylphenethylamine (1.0 eq.) in methanol. In a separate flask, dissolve (+)-tartaric acid (0.5 eq., as it is a diacid) in a minimal amount of warm methanol.
- **Crystallization:** Slowly add the tartaric acid solution to the amine solution with stirring. Allow the mixture to cool slowly to room temperature, then place it in an ice bath to promote crystallization of the diastereomeric salt.
- **Isolation:** Collect the crystalline precipitate by vacuum filtration. The solid is expected to be enriched in the (S)-amine-(+)-tartrate diastereomer, which is often less soluble. The enantiomeric excess (e.e.) of the salt should be checked at this stage by liberating a small sample and analyzing via chiral HPLC.
- **Recrystallization:** To enhance enantiomeric purity, recrystallize the solid from fresh methanol until a constant optical rotation or an acceptable e.e. (>99%) is achieved.
- **Liberation of Free Amine:** Dissolve the purified diastereomeric salt in water and basify the solution with aqueous sodium hydroxide (e.g., 2M NaOH) to a pH > 12. Extract the liberated (S)- α -ethylphenethylamine with a suitable organic solvent (e.g., dichloromethane). Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the enantiopure primary amine.

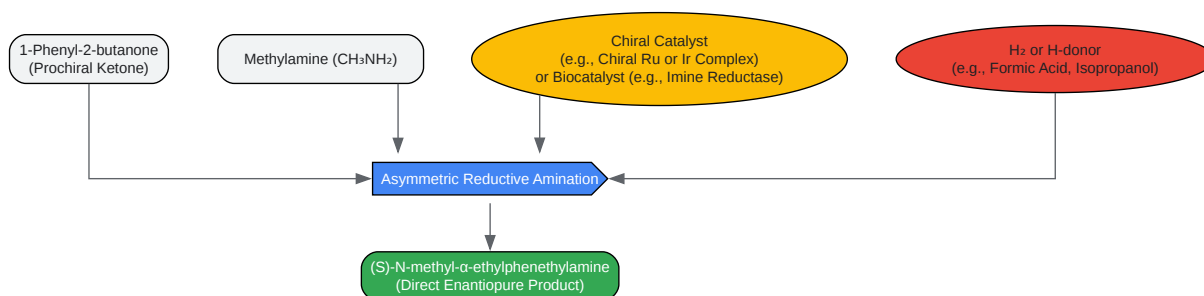
Part B: N-Methylation via Eschweiler-Clarke Reaction This is a classic and effective method for the exhaustive methylation of primary amines.

- **Reaction Setup:** To a round-bottom flask, add the purified (S)- α -ethylphenethylamine (1.0 eq.), formic acid (2.0-3.0 eq.), and aqueous formaldehyde (37% solution, 2.0-3.0 eq.).
- **Heating:** Heat the mixture under reflux. The reaction progress can be monitored by TLC. Carbon dioxide will be evolved during the reaction.

- **Work-up:** After the reaction is complete (typically several hours), cool the mixture to room temperature. Add excess hydrochloric acid to acidify the solution and then remove the excess formic acid and water under reduced pressure.
- **Isolation:** Dissolve the residue in water and basify with NaOH. Extract the product with an organic solvent. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate to yield crude (S)-N-methyl-1-phenylbutan-2-amine.
- **Purification:** Purify the crude product by vacuum distillation or column chromatography to obtain the final product.

Strategy 2: Asymmetric Reductive Amination

Modern synthetic chemistry often favors direct asymmetric methods for their efficiency and atom economy. Asymmetric reductive amination involves the condensation of a ketone with an amine to form an imine (or enamine), which is then reduced enantioselectively using a chiral catalyst or reagent.^[6] This approach creates the desired stereocenter in a single, highly controlled step.



[Click to download full resolution via product page](#)

Caption: Conceptual Workflow for Asymmetric Reductive Amination.

The causality for choosing this method in a drug development context is the potential for higher throughput and the avoidance of classical resolutions, which can be time-consuming and result in the loss of 50% of the material. Biocatalytic methods, in particular, offer exceptional enantioselectivity under mild, environmentally benign conditions.^[7]

Analytical Characterization

Unambiguous characterization is essential to confirm the identity, purity, and stereochemistry of the synthesized molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the molecular structure. While a published spectrum for this specific molecule is not readily available, the expected signals can be predicted based on its structure and data from analogous compounds.^[8]

- ¹H NMR (Predicted):
 - ~7.1-7.3 ppm (multiplet, 5H): Aromatic protons of the phenyl ring.
 - ~2.5-3.0 ppm (multiplet, 3H): The single proton on the chiral center (α -CH) and the two benzylic protons (-CH₂-Ph).
 - ~2.4 ppm (singlet, 3H): Protons of the N-methyl group (-NH-CH₃).
 - ~1.5-1.7 ppm (multiplet, 2H): Methylene protons of the ethyl group (-CH₂-CH₃).
 - ~0.9 ppm (triplet, 3H): Terminal methyl protons of the ethyl group (-CH₂-CH₃).
 - ~1.0-1.5 ppm (broad singlet, 1H): Amine proton (-NH-).
- ¹³C NMR (Predicted):
 - ~140 ppm: Quaternary aromatic carbon attached to the alkyl chain.
 - ~126-129 ppm: Aromatic CH carbons.
 - ~60-65 ppm: Chiral carbon (α -C).

- ~40 ppm: Benzylic carbon ($-\text{CH}_2\text{-Ph}$).
- ~34 ppm: N-methyl carbon.
- ~25 ppm: Methylene carbon of the ethyl group.
- ~10 ppm: Methyl carbon of the ethyl group.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern.

- Expected Fragmentation: In Electron Ionization (EI-MS), the molecular ion ($[\text{M}]^+$) would be observed at m/z 163. Key fragmentation pathways would include:
 - Benzylic cleavage: Loss of a C_7H_7 radical to produce a fragment corresponding to the amine-containing portion.
 - Alpha-cleavage: Cleavage of the $\text{C}\alpha\text{-C}\beta$ bond (between the chiral carbon and the benzylic carbon) is highly favorable, leading to a prominent ion at m/z 72 ($[\text{CH}(\text{CH}_2\text{CH}_3)\text{NHCH}_3]^+$). Cleavage of the $\text{C}\alpha\text{-C}(\text{ethyl})$ bond would yield an ion at m/z 134.

Chiral High-Performance Liquid Chromatography (HPLC)

Chiral HPLC is the definitive method for determining the enantiomeric purity (e.e.) of the final product.

- Methodology: A chiral stationary phase (CSP), often polysaccharide-based (e.g., cellulose or amylose derivatives), is used. The two enantiomers interact differently with the CSP, leading to different retention times.
- Sample Analysis: A solution of the sample is injected, and the separation is typically monitored using a UV detector. The e.e. is calculated from the relative peak areas of the (S) and (R) enantiomers. A typical mobile phase might consist of a mixture of hexane and isopropanol.^[9]

Pharmacological Profile and Applications

Mechanism of Action

(S)-N-methyl-1-phenylbutan-2-amine is a potent monoamine releasing agent with selectivity for the norepinephrine transporter (NET) and the dopamine transporter (DAT).^[1] It functions as a substrate for these transporters, inducing reverse transport (efflux) of norepinephrine and dopamine from the presynaptic neuron into the synapse. Its activity at the serotonin transporter (SERT) is significantly lower.

- EC₅₀ Values for Monoamine Release:^[1]
 - Norepinephrine (NE): 58 nM
 - Dopamine (DA): 179-225 nM
 - Serotonin (5-HT): 4,698 nM

This profile as a potent NDRA is consistent with its classification as a central nervous system stimulant. The significant preference for catecholamine release over serotonin release is a pharmacological characteristic it shares with other stimulants like amphetamine and methamphetamine.

Structure-Activity Relationships (SAR)

The structure of (S)-N-methyl-1-phenylbutan-2-amine can be compared to methamphetamine to understand its activity.

- α -Substitution: The replacement of the α -methyl group of methamphetamine with an α -ethyl group in this compound generally maintains potent NDRA activity.
- N-Methylation: The N-methyl group is a common feature in potent phenethylamine stimulants and is typically associated with increased potency compared to the primary amine counterpart.

Applications and Significance

- **Pharmacological Research:** As a selective NDRA, it can be used as a tool compound in research to investigate the roles of dopamine and norepinephrine signaling in various physiological and pathological processes.
- **Drug Development:** The phenethylamine scaffold is a "privileged structure" in medicinal chemistry. Understanding the SAR of compounds like this can inform the design of novel therapeutics targeting the monoamine systems for conditions such as ADHD, narcolepsy, or depression.
- **Forensic and Analytical Chemistry:** Its emergence in unregulated supplements necessitates its inclusion in analytical screening libraries for sports doping control and public health monitoring.^{[2][3]}

Conclusion

(S)-N-methyl-1-phenylbutan-2-amine is a chiral stimulant with a well-defined mechanism of action as a norepinephrine-dopamine releasing agent. Its chemical synthesis can be achieved through established enantioselective routes, such as classical resolution or modern asymmetric catalysis, and its structure can be unequivocally confirmed through a combination of spectroscopic and chromatographic techniques. For professionals in drug development and research, this compound serves as both a cautionary example of clandestine chemistry and a valuable pharmacological tool for probing the complexities of the catecholaminergic systems.

References

- Helmlin, H. J., et al. (2014). LC-MS-MS Analysis of Dietary Supplements for N-ethyl- α -ethylphenethylamine (ETH), N, N-diethylphenethylamine and Phenethylamine. Journal of Analytical Toxicology, 38(2), 88-93. Available from: [\[Link\]](#)
- Supporting Information For: S1. (n.d.). DOI. Available from: [\[Link\]](#)
- SWGDRUG. (2021). alpha-benzyl-N-methylphenethylamine. Available from: [\[Link\]](#)
- Wikipedia. (2023). Reductive amination. Available from: [\[Link\]](#)
- Nanalysis Corp. (n.d.). Illicit Drug Analysis Using Benchtop NMR: Amphetamines. Available from: [\[Link\]](#)

- Avula, B., et al. (2015). LC-MS-MS Analysis of N, α -Diethylphenethylamine (N, α -ETH) and Its Positional Isomer N, β -Diethylphenethylamine (N, β -ETH) in Dietary Supplements. Journal of Analytical Toxicology, 39(5), 387-406. Available from: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). (2S)-N-methyl-1-phenylbutan-2-amine. PubChem Compound Database. Available from: [\[Link\]](#)
- ResearchGate. (n.d.). LC–MS-MS mass spectrum of N , N -diethylphenethylamine. Available from: [\[Link\]](#)
- Jagadeesh, R. V., et al. (2017). The Synthesis of Primary Amines through Reductive Amination Employing an Iron Catalyst. Angewandte Chemie International Edition, 56(38), 11629-11633. Available from: [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Amine synthesis by reductive amination (reductive alkylation). Available from: [\[Link\]](#)
- Petrosino, S., et al. (2018). The pharmacology of palmitoylethanolamide and first data on the therapeutic efficacy of some of its new formulations. British Journal of Pharmacology, 175(11), 1352-1365. Available from: [\[Link\]](#)
- Kim, H., et al. (2025). Synthesis of Secondary N-Methylamines via Reductive Amination of Aldehydes with N-Boc-N-Methylamine Using Me₂SiHCl. The Journal of Organic Chemistry. Available from: [\[Link\]](#)
- Wikipedia. (2023). α -Ethyl-N-methylphenethylamine. Available from: [\[Link\]](#)
- Digital Repository at the University of Maryland. (n.d.). Characterization of synthetic phenethylamines using low-resolution and high-resolution mass spectrometry. Available from: [\[Link\]](#)
- Google Patents. (n.d.). US4000197A - Asymmetric synthesis of phenylisopropylamines.
- Pearson+. (n.d.). One synthetic method for producing N-methyl-1-phenylpropan-2-amine... Study Prep. Available from: [\[Link\]](#)

- Davies, H. M., et al. (1995). Asymmetric synthesis and pharmacology of methylphenidate and its para-substituted derivatives. *Journal of Medicinal Chemistry*, 38(21), 4363-4373. Available from: [[Link](#)]
- Gáspár, A., et al. (2020). Lessons in Stereochemistry: Resolution, Synthesis, and Characterization of Chiral Compounds. *Journal of Chemical Education*, 97(12), 4448-4455. Available from: [[Link](#)]
- Google Patents. (n.d.). CN105085278A - Method for preparing 2-methyl-1-substituted phenyl-2-propyl amine compound.
- MDPI. (2020). New Advances in the Synthetic Application of Enantiomeric 1-Phenylethylamine (α -PEA): Privileged Chiral Inducer and Auxiliary. *Molecules*, 25(21), 4980. Available from: [[Link](#)]
- Google Patents. (n.d.). US9238625B2 - Compositions, synthesis, and methods of using phenylcycloalkylmethylaniline derivatives.
- Ellman Laboratory, Yale University. (n.d.). Asymmetric Synthesis of Amines. Available from: [[Link](#)]
- Chemistry LibreTexts. (2020). 6.5: Racemic Mixtures and the Resolution of Enantiomers. Available from: [[Link](#)]
- MDPI. (2023). Asymmetric Synthesis of US-FDA Approved Drugs over Five Years (2016–2020): A Recapitulation of Chirality. *Pharmaceuticals*, 16(3), 339. Available from: [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. α -Ethyl-N-methylphenethylamine - Wikipedia [en.wikipedia.org]
- 2. LC-MS-MS analysis of dietary supplements for N-ethyl- α -ethyl-phenethylamine (ETH), N, N-diethylphenethylamine and phenethylamine - PubMed [pubmed.ncbi.nlm.nih.gov]

- 3. LC-MS-MS Analysis of N, α -Diethylphenethylamine (N, α -ETH) and Its Positional Isomer N, β -Diethylphenethylamine (N, β -ETH) in Dietary Supplements - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. (2S)-N-methyl-1-phenylbutan-2-amine | C₁₁H₁₇N | CID 68232984 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Reductive amination - Wikipedia [en.wikipedia.org]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. icpms.cz [icpms.cz]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to (S)-N-methyl-1-phenylbutan-2-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13471017/docs#an-in-depth-technical-guide-to-s-n-methyl-1-phenylbutan-2-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check